

Technical Whitepaper: Dimethyl 3-Hydroxypentanedioate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dimethyl 3-hydroxypentanedioate*

CAS No.: 7250-55-7

Cat. No.: B030248

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A Pivotal Prochiral Intermediate in Statin Pharmacochemistry

Executive Summary

Dimethyl 3-hydroxypentanedioate (CAS 7250-55-7), widely known as dimethyl 3-hydroxyglutarate, serves as a critical C5 prochiral building block in modern pharmaceutical synthesis.^[1] Its structural symmetry, centered around a secondary hydroxyl group flanked by two ester moieties, makes it an ideal substrate for enzymatic desymmetrization—a process essential for generating the high-purity chiral side chains found in HMG-CoA reductase inhibitors (statins) like Rosuvastatin and Atorvastatin.

This technical guide dissects the physicochemical properties, biocatalytic resolution protocols, and downstream applications of this compound, providing researchers with a validated roadmap for its utilization in drug development.

Chemical Profile & Physicochemical Properties^{[1][2][3][4][5][6][7]}

Dimethyl 3-hydroxypentanedioate is a diester characterized by a central hydroxyl group.^[2] In its racemic form, it is a stable, colorless to pale yellow liquid. Its utility stems from its "latent chirality"—while the molecule itself may be achiral (meso) or racemic depending on synthesis, it possesses a plane of symmetry that can be broken catalytically to yield enantiopure synthons.

Table 1: Physicochemical Specifications

Property	Value	Condition/Note
CAS Number	7250-55-7	Generic/Racemic
IUPAC Name	Dimethyl 3-hydroxypentanedioate	Syn: Dimethyl 3-hydroxyglutarate
Molecular Formula	C ₇ H ₁₂ O ₅	
Molecular Weight	176.17 g/mol	
Boiling Point	139–140 °C	@ 8 mmHg
Density	1.192 g/mL	@ 25 °C
Refractive Index	1.442	
Solubility	Soluble in MeOH, EtOH, EtOAc, CHCl ₃	Slightly soluble in water
Appearance	Colorless to pale yellow oil	Viscous liquid

Synthesis & Production Logic

The synthesis of **Dimethyl 3-hydroxypentanedioate** typically follows a reduction pathway from its keto-analog, dimethyl 3-oxoglutarate (dimethyl acetone-1,3-dicarboxylate).

2.1 Chemical Reduction (Standard Route)

The reduction of the ketone at the C3 position is achieved using sodium borohydride () in methanol. This yields the racemic alcohol.

- Reaction: Dimethyl 3-oxoglutarate +

Dimethyl 3-hydroxyglutarate

- Critical Control Point: Temperature must be maintained between 0–5 °C during hydride addition to prevent ester hydrolysis or over-reduction.

2.2 Biocatalytic Synthesis (Enantioselective Route)

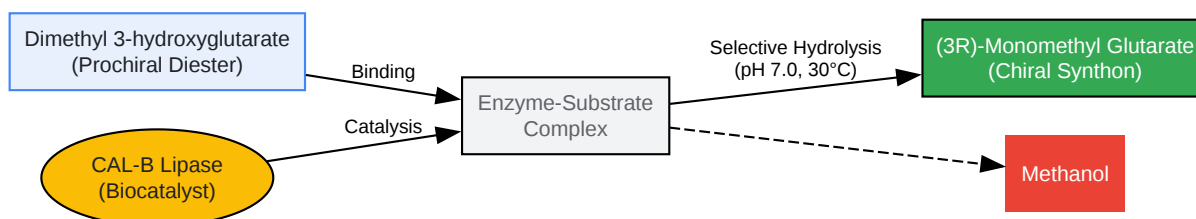
For asymmetric synthesis requirements, stereoselective ketoreductases (KREDs) can reduce the 3-oxo precursor directly to the (S)- or (R)-enantiomer, bypassing the need for later resolution.

The "Chirality Pivot": Enzymatic Desymmetrization

The most high-value application of CAS 7250-55-7 is its conversion into chiral mono-esters. Because the molecule is a prochiral diester (if considered as the meso form) or a racemate, enzymes can distinguish between the two ester groups based on the stereochemistry of the central hydroxyl.

Protocol: Desymmetrization using CAL-B (Candida antarctica Lipase B) This protocol yields the (3R)-monomethyl ester, a key precursor for the statin side chain.

- Substrate Preparation: Dissolve **Dimethyl 3-hydroxypentanedioate** (100 mM) in phosphate buffer (pH 7.0) with 10% DMSO as a co-solvent.
- Enzyme Addition: Add immobilized CAL-B (e.g., Novozym 435) at a loading of 20 mg/mL.
- Incubation: Stir at 30 °C for 24–48 hours.
- Mechanism: The lipase selectively hydrolyzes the pro-S ester group, leaving the pro-R ester intact (or vice versa depending on enzyme specificity), resulting in high enantiomeric excess (ee > 98%).
- Workup: Filter off the enzyme beads. Acidify the aqueous phase to pH 3.0 and extract with ethyl acetate to recover the chiral mono-ester.



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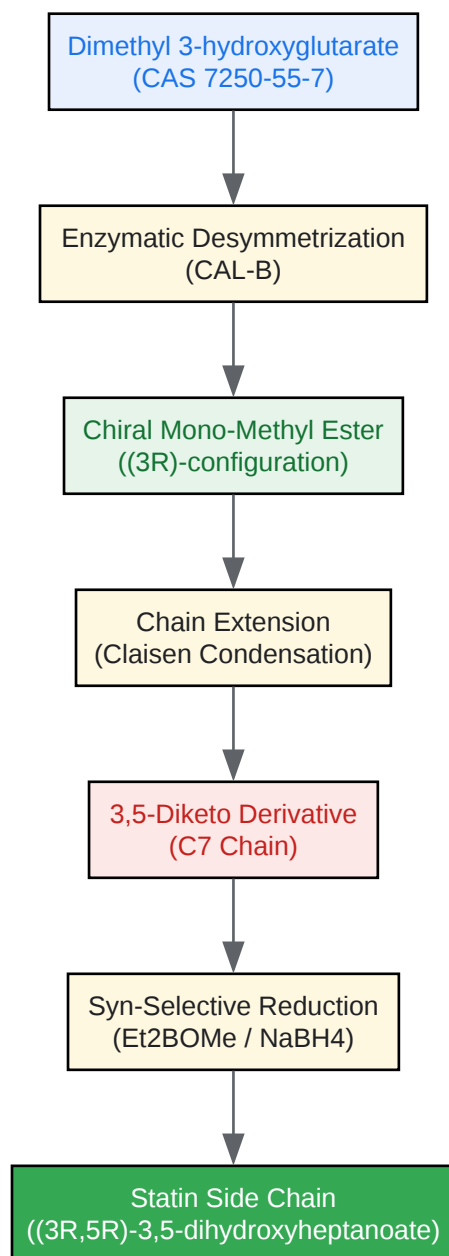
Figure 1: Enzymatic desymmetrization workflow converting the prochiral diester into a chiral mono-ester building block.

Application in Statin Drug Development

The "Statin Side Chain" ((3R,5R)-3,5-dihydroxyheptanoic acid moiety) is the pharmacophore responsible for binding to the HMG-CoA reductase enzyme. **Dimethyl 3-hydroxypentanedioate** provides the C1–C5 core of this structure.

The Synthetic Logic:

- Desymmetrization: Converts the diester to a chiral mono-ester acid.
- Chain Extension: The carboxylic acid terminus is activated (e.g., via CDI or mixed anhydride) and reacted with a nucleophile (often a tert-butyl acetate enolate or similar) to extend the carbon chain to C7.
- Stereoselective Reduction: The newly formed ketone at C5 is reduced (often via syn-selective reduction using diethylmethoxyborane/) to establish the syn-1,3-diol relationship found in Atorvastatin and Rosuvastatin.



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Figure 2: The "C5 to C7" expansion pathway. Dimethyl 3-hydroxyglutarate serves as the core scaffold for the statin pharmacophore.

Analytical Characterization

Validating the identity and purity of CAS 7250-55-7 is crucial before initiating synthesis.

1. Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3 , 400 MHz):
 - 4.45 (m, 1H, CH-OH) – The methine proton at C3.
 - 3.70 (s, 6H, 2 OCH_3) – The two methyl ester singlets.
 - 2.55 (d, 4H, 2 $\text{CH}_2\text{-CO}$) – The methylene protons flanking the chiral center.
 - Note: In the racemic mixture, the methylene protons may appear as a doublet or multiplet depending on resolution; in chiral derivatives, they become diastereotopic.

2. Infrared Spectroscopy (IR)

- Key Bands:
 - 3400–3500 cm^{-1} : O-H stretch (broad).
 - 1730–1740 cm^{-1} : C=O stretch (ester carbonyl, strong).

3. Gas Chromatography (GC)

- Column: DB-5 or equivalent non-polar capillary column.
- Method: Temperature ramp from 50 °C to 250 °C at 10 °C/min.
- Retention: Expect elution as a single peak for the racemate. Chiral GC (e.g., Cyclodex B) is required to separate enantiomers.

Safety & Handling (MSDS Summary)

While **Dimethyl 3-hydroxypentanedioate** is not classified as a Category 1 acute toxin, standard laboratory safety protocols are mandatory.

- Hazards:
 - Combustible Liquid: Flash point > 110 °C.[3]

- Irritant: May cause eye and skin irritation upon prolonged contact.[4]
- Storage:
 - Store in a cool, dry place (2–8 °C recommended for long-term stability).
 - Keep under inert atmosphere (Nitrogen/Argon) to prevent moisture absorption, which can lead to slow hydrolysis of the ester groups.
- Spill Response: Absorb with inert material (vermiculite/sand) and dispose of as organic chemical waste.

References

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